

Introduction: The Strategic Value of Non-Canonical Amino Acids

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Compound of Interest

Compound Name: *Fmoc-3-(2-quinolyl)-DL-alanine*

Cat. No.: *B1598714*

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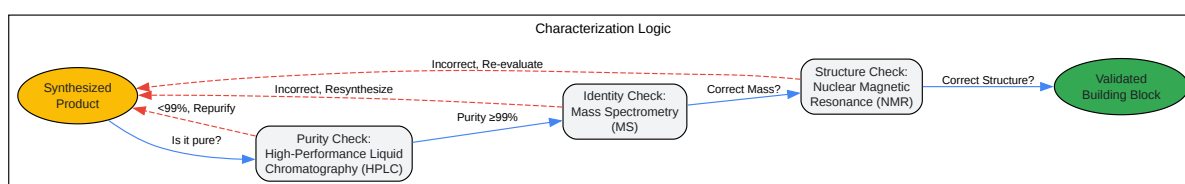
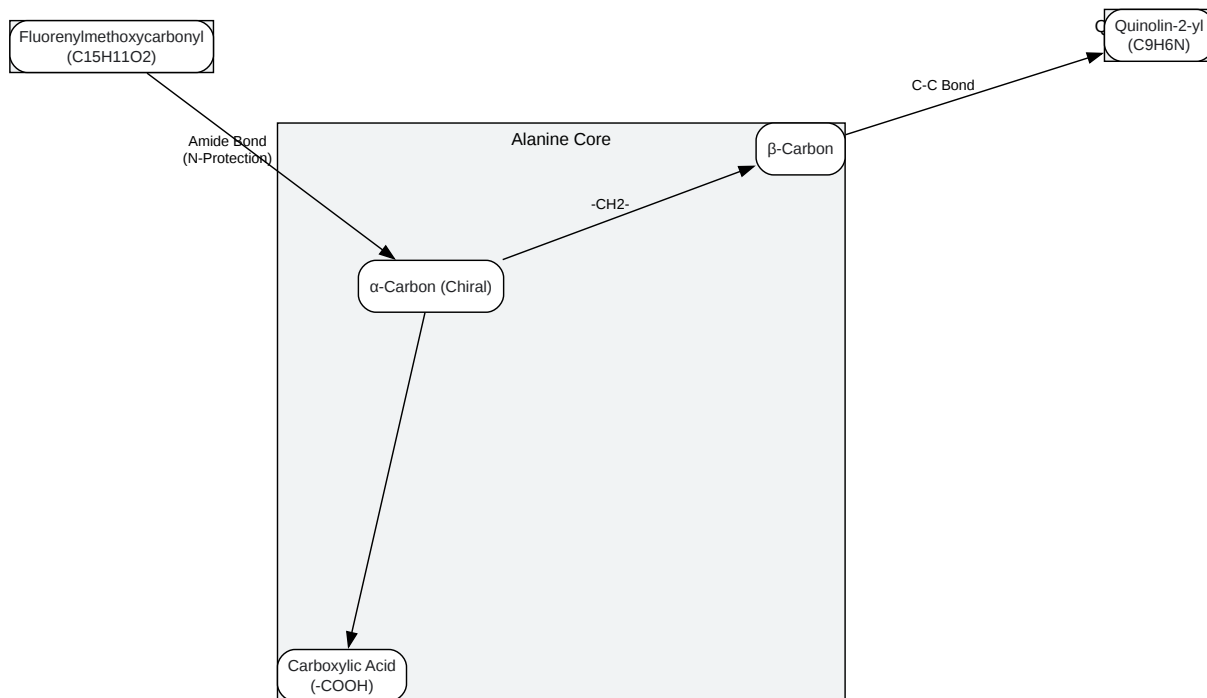
In the landscape of modern drug development and peptide science, the incorporation of non-canonical amino acids (ncAAs) into peptide chains is a cornerstone of innovation. These unique building blocks offer a strategic advantage over their proteinogenic counterparts by enabling the design of peptidomimetics with enhanced stability, novel structural conformations, and tailored biological activities. **Fmoc-3-(2-quinolyl)-DL-alanine** is a prime example of such a strategic molecule. It combines three key structural features: the base-labile Fmoc (9-fluorenylmethoxycarbonyl) group, essential for modern solid-phase peptide synthesis (SPPS) [1][2]; a rigid and functional quinoline moiety; and a chiral alanine backbone.

The quinoline group is of particular interest as it can enhance the bioactivity of peptide-based drugs and is a known pharmacophore in medicinal chemistry.[3][4] Its presence can introduce favorable π - π stacking interactions, improve receptor binding affinity, and even serve as a fluorescent probe for biological imaging.[3] This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the structure, properties, and detailed characterization of **Fmoc-3-(2-quinolyl)-DL-alanine**, establishing a framework for its confident application in research and development.

Part 1: Molecular Structure and Physicochemical Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its structure and inherent properties. **Fmoc-3-(2-quinolyl)-DL-alanine** is a derivative of alanine

where a hydrogen on the β -carbon is substituted with a quinolin-2-yl group. The α -amino group is protected with the Fmoc moiety.



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